

A Comparative Guide: Nonenylsuccinic Anhydride (NSA) vs. Dodecenyl Succinic Anhydride (DDSA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nonenylsuccinic anhydride*

Cat. No.: *B213145*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Nonenylsuccinic anhydride** (NSA) and Dodecenyl succinic anhydride (DDSA), two widely used alkenyl succinic anhydrides. This document summarizes their physical and chemical properties, explores their performance in key applications based on available data, and provides detailed experimental protocols for their evaluation.

Chemical Structure and Physical Properties

The primary structural difference between NSA and DDSA lies in the length of their respective alkenyl side chains. NSA possesses a nine-carbon (C9) chain, while DDSA has a twelve-carbon (C12) chain. This variation in hydrocarbon length influences their physical properties and, consequently, their performance in various applications.

Property	Nonenylsuccinic Anhydride (NSA)	Dodecenyl Succinic Anhydride (DDSA)
Chemical Formula	C ₁₃ H ₂₀ O ₃	C ₁₆ H ₂₆ O ₃ [1][2]
Molecular Weight	224.30 g/mol [3][4][5]	266.38 g/mol [1][2]
Appearance	Clear, light yellow liquid[5]	Clear, light yellow liquid[1]
Density	~1.03 g/mL at 20°C[3][4]	~1.005 g/mL at 25°C[6]
Viscosity	~150 cP at 20°C[5]	290-355 cps at 25°C[1]
Boiling Point	325 °C[5]	150 °C at 3 mmHg[6]
Acid Number	475 - 495 mg KOH/g[5]	410 - 432 mg KOH/g[1]
CAS Number	28928-97-4[3][4][5]	26544-38-7[2][6]

Performance Comparison in Key Applications

Both NSA and DDSA are utilized in a range of industrial applications, primarily as epoxy curing agents, corrosion inhibitors, and paper sizing agents. Their performance in these roles is directly related to their molecular structure.

Epoxy Resin Curing Agents

NSA and DDSA are effective hardeners for epoxy resins, imparting flexibility and improved electrical properties to the cured product.[7] The longer alkyl chain of DDSA generally results in a more flexible and tougher cured epoxy compared to NSA.[8]

Performance Metric	Nonenylsuccinic Anhydride (NSA)	Dodecenyl Succinic Anhydride (DDSA)
Flexibility of Cured Epoxy	Provides good flexibility.	Generally imparts greater flexibility and toughness due to the longer C12 chain.[8]
Pot Life	Offers a long pot life.[9]	Known for providing an extended pot life.[1][10]
Moisture Absorption	Cured resins exhibit improved water resistance.[9]	Cured resins have low moisture absorption.[1][10]
Electrical Properties	Good electrical insulation properties.	Superior electrical properties in the cured formulation.[1][8][10]
Typical Formulation (phr)	110 (with Bisphenol A epoxy, EEW 185-190)[9]	130-150 (with Epoxy Resin, EEW 175-210)[1]
Cure Schedule Example	1 hour at 80°C + 3 hours at 130°C[9]	4 hours at 90°C, with a post-cure at 120°C[1]
Resulting Hardness (Shore D)	85[9]	Data not available in a directly comparable format.
Heat Deflection Temp.	95°C[9]	Data not available in a directly comparable format.

Corrosion Inhibitors

Both anhydrides function as corrosion inhibitors by forming a protective film on metal surfaces. [11] The longer, more hydrophobic alkyl chain of DDSA is expected to provide enhanced barrier properties against corrosive agents compared to NSA.

Performance Metric	Nonenylsuccinic Anhydride (NSA)	Dodecenyl Succinic Anhydride (DDSA)
Mechanism of Action	Forms a protective film on metal surfaces. [11]	Forms a protective film on metal surfaces.
Hydrophobicity	Good	Higher due to the longer C12 alkyl chain, potentially offering better water resistance.
Inhibition Efficiency	Effective in non-aqueous systems like lubricants and fuels. [9]	Widely used in lubricants, hydraulic oils, and as a rust inhibitor. [12]

Paper Sizing Agents

In paper manufacturing, alkenyl succinic anhydrides are used to impart water resistance. The hydrophobic alkyl chain orients away from the cellulose fibers, creating a water-repellent surface. The longer C12 chain of DDSA should, in principle, offer superior hydrophobicity and sizing efficiency compared to the C9 chain of NSA. However, the reactivity and emulsion stability are also critical factors.

Performance Metric	Nonenylsuccinic Anhydride (NSA)	Dodecenyl Succinic Anhydride (DDSA)
Sizing Efficiency	Effective in providing water resistance to paper.	The longer C12 chain is expected to provide higher hydrophobicity.
Hydrolysis Rate	Prone to hydrolysis in aqueous solutions.	Also susceptible to hydrolysis, which can affect sizing performance.
Emulsion Stability	Requires stable emulsions for effective application.	Emulsion stability is crucial for uniform application and performance. [13]

Experimental Protocols

To facilitate a direct and quantitative comparison of NSA and DDSA, the following standardized experimental protocols are recommended.

Evaluation as Epoxy Curing Agents

Objective: To compare the curing characteristics and the mechanical and thermal properties of epoxy resins cured with NSA and DDSA.

A. Determination of Cure Characteristics:

- Gel Time (ASTM D2471):
 - Prepare separate formulations of a standard bisphenol A-based epoxy resin (e.g., EEW 185-190) with stoichiometric amounts of NSA and DDSA.
 - Add a consistent amount of a tertiary amine accelerator (e.g., 1 phr of benzyldimethylamine).
 - Thoroughly mix each formulation.
 - Place a 100g mass of each mixture in a constant temperature bath (e.g., 100°C).
 - Periodically probe the mixture with a stirrer to determine the time required to reach a solid, gelled state.
- Cure Exotherm and Glass Transition Temperature (T_g) (ASTM D3418):[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - Use a Differential Scanning Calorimeter (DSC).
 - For uncured samples, perform a dynamic scan (e.g., 10°C/min) to determine the onset of cure and the peak exotherm temperature.
 - Cure samples according to a defined schedule (e.g., 2 hours at 100°C followed by 2 hours at 150°C).
 - Perform a second DSC scan on the cured samples to determine the glass transition temperature (T_g), which indicates the thermal stability of the cured epoxy.[\[17\]](#)[\[18\]](#)

B. Determination of Mechanical Properties of Cured Epoxy:

- Tensile Properties (ASTM D638):[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[19\]](#)
 - Cast dumbbell-shaped specimens of the cured epoxy formulations.
 - Condition the specimens at standard temperature and humidity.
 - Use a universal testing machine to pull the specimens at a constant rate of extension until failure.
 - Record the tensile strength, modulus of elasticity, and elongation at break.
- Hardness (ASTM D2240):[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)
 - Use a Shore D durometer.
 - Place the cured epoxy sample on a flat, hard surface.
 - Press the durometer indenter firmly onto the surface of the sample.
 - Record the hardness reading within one second of firm contact.

Evaluation as Corrosion Inhibitors

Objective: To compare the corrosion inhibition efficiency of NSA and DDSA on mild steel in an acidic environment.

- Weight Loss Method (ASTM G31):[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)
 - Prepare pre-weighed mild steel coupons.
 - Prepare a corrosive medium (e.g., 1M HCl).
 - Prepare solutions of the corrosive medium containing different concentrations of NSA and DDSA (e.g., 100, 200, 500 ppm).
 - Immerse the steel coupons in the respective solutions for a specified duration (e.g., 24 hours) at a constant temperature.

- After immersion, remove the coupons, clean them to remove corrosion products, dry, and re-weigh.
- Calculate the corrosion rate and inhibition efficiency for each inhibitor concentration.

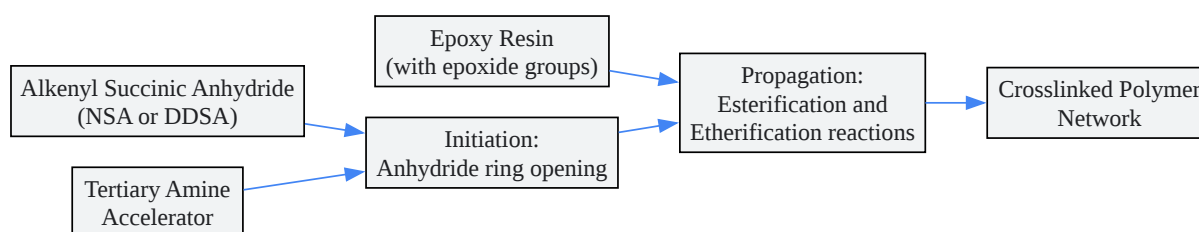
Evaluation as Paper Sizing Agents

Objective: To compare the sizing efficiency of NSA and DDSA on paper.

- Cobb Test (TAPPI T 441):[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[12\]](#)[\[29\]](#)
 - Prepare handsheets with a standard pulp furnish.
 - Prepare stable emulsions of NSA and DDSA with a cationic starch stabilizer.
 - Add a specified amount of each sizing emulsion to the pulp slurry.
 - Form and dry the handsheets under controlled conditions.
 - Use a Cobb sizing tester to measure the amount of water absorbed by a specific area of the paper in a set time (e.g., 60 seconds).
 - A lower Cobb value indicates better water resistance and higher sizing efficiency.

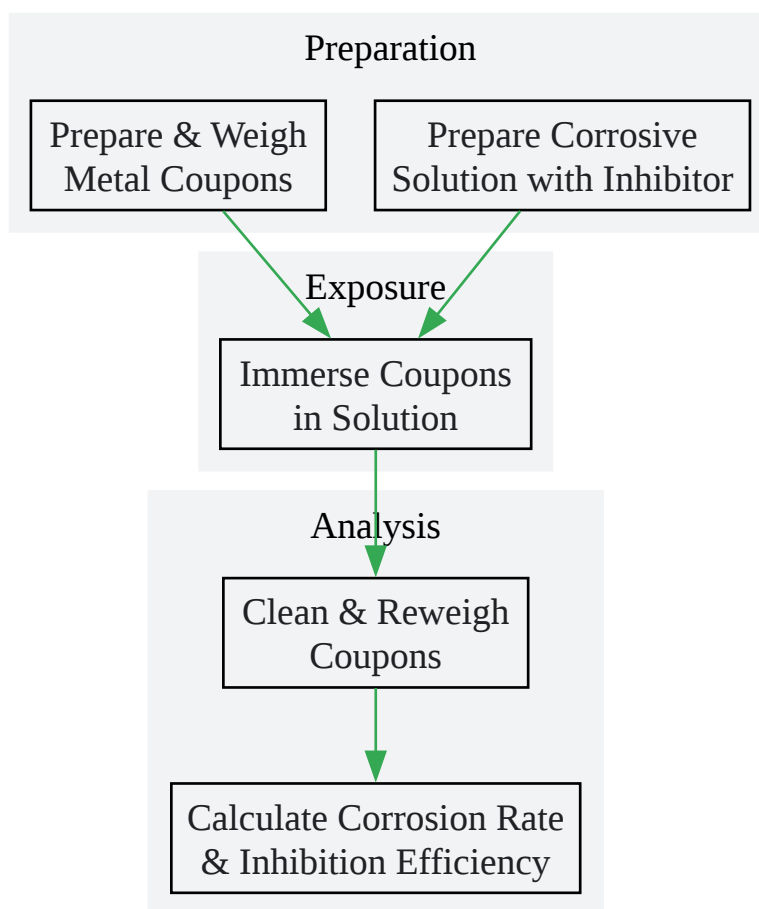
Visualizations

Signaling Pathways and Experimental Workflows



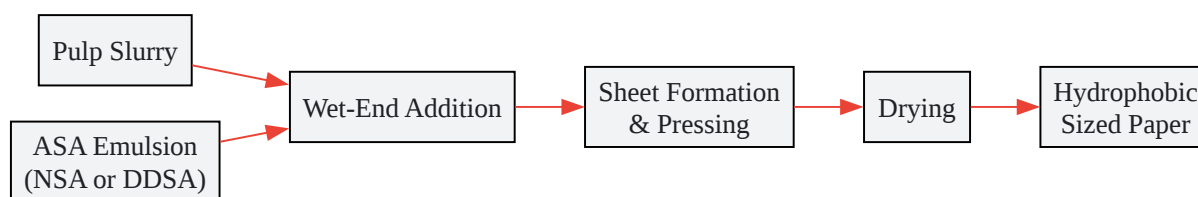
[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for anhydride curing of epoxy resins.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating corrosion inhibitor performance.



[Click to download full resolution via product page](#)

Caption: Logical flow of the paper sizing process with alkenyl succinic anhydrides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Water absorptiveness of sized (non-bibulous) paper, paperboard and corrugated fiberboard (Cobb test) - T 441 om-24 [imisrise.tappi.org]
- 2. zwickroell.com [zwickroell.com]
- 3. webstore.ansi.org [webstore.ansi.org]
- 4. Tensile Strength of Plastics Using ASTM D 638 Test Standard [prestogroup.com]
- 5. infinitalab.com [infinitalab.com]
- 6. ipstesting.com [ipstesting.com]
- 7. daryatamin.com [daryatamin.com]
- 8. broadview-tech.com [broadview-tech.com]
- 9. broadview-tech.com [broadview-tech.com]
- 10. ASTM D638 Standard Test Method for Tensile Properties of Plastics [ssi.shimadzu.com]
- 11. Immersion Corrosion — Metallurgical Engineering Services [metengr.com]
- 12. TAPPI T 441 Cobb Test for the paper and packaging industry [prestogroup.com]
- 13. mdpi.com [mdpi.com]
- 14. Resin Formulators Glass Transition (TG) Testing Per ASTM D3418, D3386 & D4065 | GracoRoberts [gracoroberts.com]
- 15. Resin Formulators Differential Scanning Calorimetry (DSC) Testing Per ASTM D3418 (Includes First and Second Scan) | GracoRoberts [gracoroberts.com]
- 16. Differential Scanning Calorimeter ASTM D3418, ASTM E1356, ISO 11357 [intertek.com]
- 17. epotek.com [epotek.com]
- 18. epotek.com [epotek.com]
- 19. industrialphysics.com [industrialphysics.com]
- 20. namsa.com [namsa.com]

- 21. plastics.ulprospector.com [plastics.ulprospector.com]
- 22. industrialphysics.com [industrialphysics.com]
- 23. smithers.com [smithers.com]
- 24. Shore Hardness ASTM D2240 [intertek.com]
- 25. lcslaboratory.com [lcslaboratory.com]
- 26. store.astm.org [store.astm.org]
- 27. standards.iteh.ai [standards.iteh.ai]
- 28. Astm G31 72 2004 | PDF | Corrosion | Metals [scribd.com]
- 29. purple-diamond.com [purple-diamond.com]
- To cite this document: BenchChem. [A Comparative Guide: Nonenylsuccinic Anhydride (NSA) vs. Dodecenyl Succinic Anhydride (DDSA)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b213145#nonenylsuccinic-anhydride-vs-dodecenyl-succinic-anhydride-ddsa>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

